

Physical and chemical properties of 2-Ethylhexanoyl chloride

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Compound of Interest

Compound Name: 2-Ethylhexanoyl chloride

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An In-depth Technical Guide to 2-Ethylhexanoyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **2-Ethylhexanoyl chloride** (CAS No. 760-67-8), a key intermediate in the synthesis of specialty chemicals, pharmaceuticals, and agrochemicals.^{[1][2][3][4]} This document outlines its core characteristics, reactivity, and provides a framework for its application in a laboratory and industrial setting.

Core Physical and Chemical Properties

2-Ethylhexanoyl chloride is a colorless to slightly greyish or yellowish liquid with a pungent odor.^{[4][5][6]} It is a corrosive and combustible substance that requires careful handling.^{[7][8]} The following tables summarize its key physical and chemical data.

Table 1: General and Physical Properties of **2-Ethylhexanoyl Chloride**

Property	Value	Reference
CAS Number	760-67-8	[9][10]
Molecular Formula	C ₈ H ₁₅ ClO	[10][11]
Molecular Weight	162.66 g/mol	[10][12]
Appearance	Colorless to almost colorless, clear liquid	
Density	0.939 g/mL at 25 °C	[11]
Boiling Point	67-68 °C at 11 mmHg	[10][12]
Melting Point	-75 °C	[10][12][13]
Flash Point	69 °C to 79 °C	[8][9][10]
Refractive Index	n _{20/D} 1.433	[11]
Vapor Pressure	0.72 mmHg at 67.7 °C	[11]
Solubility	Soluble in acetone and other common organic solvents.[5] It hydrolyzes in the presence of water.[5][9]	

Chemical Reactivity and Synthetic Applications

As an acyl chloride, **2-Ethylhexanoyl chloride** is a reactive compound that readily participates in nucleophilic substitution reactions.[2] This reactivity is central to its utility as an intermediate in organic synthesis.[2][7]

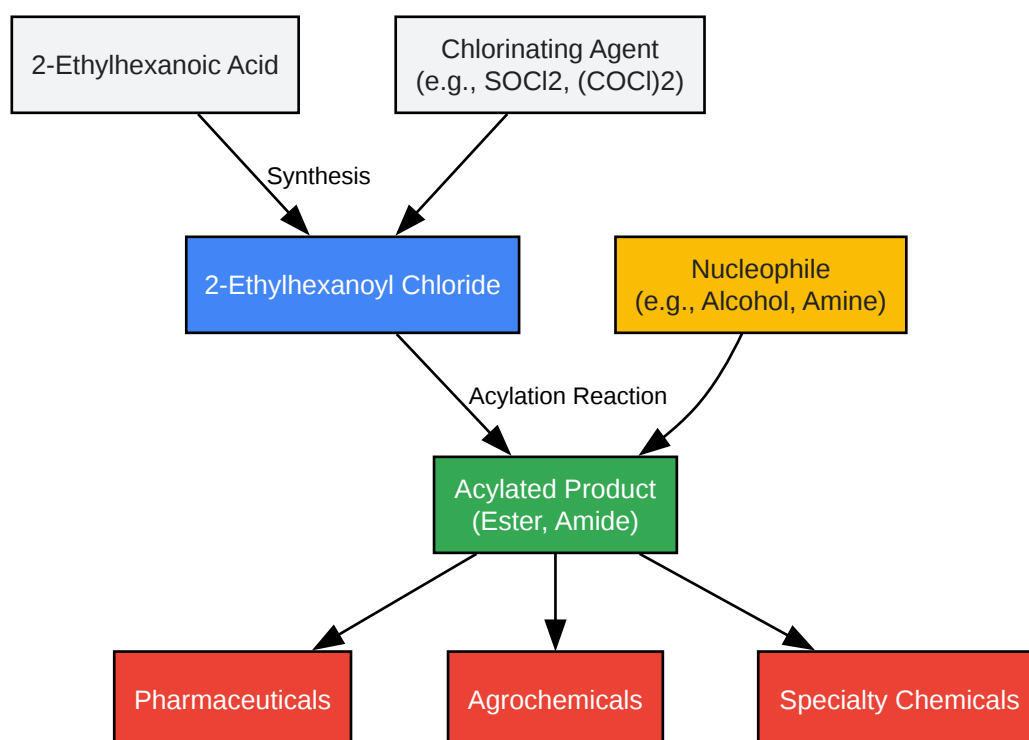
Key Reactions:

- **Hydrolysis:** Reacts with water, often violently, to form 2-ethylhexanoic acid and hydrochloric acid.[9][10] This moisture sensitivity necessitates handling under inert and dry conditions.[10]
- **Acylation of Alcohols:** It reacts with alcohols to form esters, a fundamental transformation in the synthesis of various compounds, including plasticizers and lubricants.

- Acylation of Amines: Its reaction with primary and secondary amines yields amides, which are crucial intermediates in the pharmaceutical industry for the creation of active pharmaceutical ingredients (APIs).[3]
- Friedel-Crafts Acylation: It can be used to introduce the 2-ethylhexanoyl group onto aromatic rings in the presence of a Lewis acid catalyst.

Its broad utility is highlighted by its use in the production of organic peroxides, which serve as initiators in polymerization processes.[4][8] Furthermore, it is a precursor in the manufacturing of certain herbicides, pesticides, and fungicides.[3]

A general workflow for the utilization of **2-Ethylhexanoyl chloride** in chemical synthesis is depicted below.



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Synthesis and Application Workflow of **2-Ethylhexanoyl Chloride**

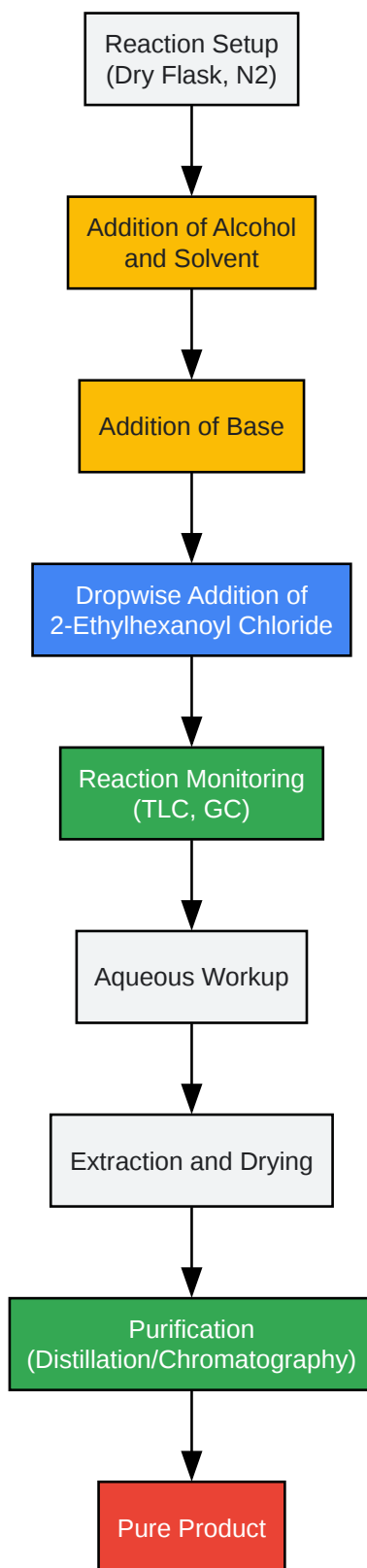
Experimental Protocols

Detailed experimental procedures for reactions involving **2-Ethylhexanoyl chloride** are highly dependent on the specific substrates and desired products. However, a general protocol for acylation is provided below.

General Protocol for the Acylation of an Alcohol:

- **Reaction Setup:** A dry, round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet is charged with the alcohol and a suitable anhydrous solvent (e.g., dichloromethane, diethyl ether). The flask is cooled in an ice bath.
- **Addition of Base:** A non-nucleophilic base (e.g., pyridine, triethylamine) is added to the stirred solution to act as a scavenger for the HCl byproduct.
- **Addition of 2-Ethylhexanoyl Chloride:** **2-Ethylhexanoyl chloride** is dissolved in the same anhydrous solvent and added dropwise to the reaction mixture via the dropping funnel. The reaction temperature is maintained at 0-5 °C during the addition.
- **Reaction Monitoring:** The reaction is allowed to warm to room temperature and stirred until completion, which is monitored by an appropriate technique such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Workup:** The reaction mixture is quenched by the addition of water or a dilute aqueous acid solution. The organic layer is separated, washed with brine, dried over an anhydrous drying agent (e.g., MgSO₄ or Na₂SO₄), and filtered.
- **Purification:** The solvent is removed under reduced pressure, and the crude product is purified by a suitable method, such as distillation or column chromatography, to yield the desired ester.

The following diagram illustrates a typical experimental workflow for an acylation reaction.



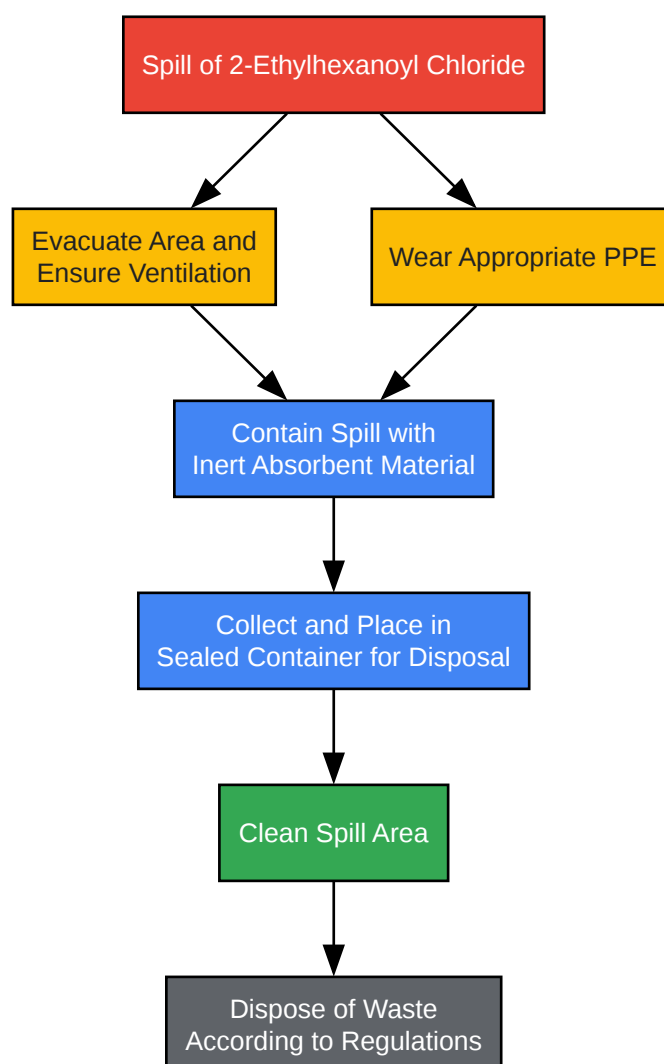
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General Experimental Workflow for an Acylation Reaction

Safety and Handling

2-Ethylhexanoyl chloride is a hazardous substance that causes severe skin burns and eye damage and is harmful if inhaled or swallowed.[9] It is crucial to handle this chemical in a well-ventilated area, preferably in a fume hood, while wearing appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[2][14] Due to its reactivity with water, it should be stored in a tightly closed container in a cool, dry place, away from moisture and sources of ignition.[8][10][14]

The logical relationship for handling a spill is outlined below.



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Logical Workflow for Handling a Spill of **2-Ethylhexanoyl Chloride**

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